

2-(Methylthio)ethanol physical and chemical properties

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Compound of Interest

Compound Name: 2-(Methylthio)ethanol

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An In-depth Technical Guide to 2-(Methylthio)ethanol

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-(Methylthio)ethanol**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes a known metabolic pathway involving this compound.

Core Physical and Chemical Properties

2-(Methylthio)ethanol, also known as methyl cellosolve sulfide, is a primary alcohol and an aliphatic sulfide.^[1] It is recognized for its powerful, meat-like aroma and is found as a volatile component in some fruits like cantaloupe.^[1]

Data Presentation: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-(Methylthio)ethanol**.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₈ OS	[2][3][4]
Molecular Weight	92.16 g/mol	[1][2]
CAS Number	5271-38-5	[1][2]
Appearance	Colorless to pale yellow liquid	[1][5]
Odor	Powerful, meat-like, sulfurous	[1]
Boiling Point	169-171 °C at 760 mmHg	[1][5]
Density	1.06 g/mL at 25 °C	[2]
Refractive Index	1.4930 at 20 °C	[2]
Flash Point	70 °C (158 °F) - closed cup	[5][6]
Solubility	Insoluble in water; soluble in alcohol and non-polar solvents.[1]	
pKa	14.36 ± 0.10 (Predicted)	
LogP	0.09	

Experimental Protocols

This section details methodologies for the synthesis, purification, and analysis of **2-(Methylthio)ethanol**, adapted from established chemical procedures.

Synthesis of 2-(Methylthio)ethanol

A common method for the synthesis of **2-(Methylthio)ethanol** involves the reaction of 2-chloroethanol with a methylthiolating agent such as sodium thiomethoxide.[3]

Materials:

- 2-Chloroethanol
- Sodium thiomethoxide

- Absolute ethanol (solvent)
- Nitrogen gas
- Standard laboratory glassware (three-necked round-bottomed flask, reflux condenser, dropping funnel)
- Magnetic stirrer and heating mantle

Procedure:

- A three-necked round-bottomed flask is equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a pressure-equalizing dropping funnel.
- The apparatus is flushed with nitrogen gas to ensure an inert atmosphere.
- Absolute ethanol is added to the flask as the solvent.
- A solution of sodium thiomethoxide in ethanol is prepared and added to the dropping funnel.
- 2-Chloroethanol is added to the reaction flask.
- The sodium thiomethoxide solution is added dropwise to the stirred solution of 2-chloroethanol at room temperature.
- After the addition is complete, the reaction mixture is heated to reflux and maintained for several hours to ensure the completion of the reaction.
- The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the mixture is cooled to room temperature. The sodium chloride byproduct is removed by filtration.
- The filtrate, containing the crude **2-(Methylthio)ethanol**, is then concentrated under reduced pressure to remove the ethanol solvent.
- The resulting crude product is then purified.

Purification of 2-(Methylthio)ethanol

Purification of the crude product can be achieved through distillation or column chromatography.

Fractional Distillation:

- The crude **2-(Methylthio)ethanol** is transferred to a distillation flask.
- The apparatus is set up for fractional distillation under atmospheric or reduced pressure.
- The liquid is heated, and the fraction distilling at 169-171 °C (at atmospheric pressure) is collected as the pure product.

Flash Column Chromatography:

- A silica gel slurry is prepared in a non-polar solvent (e.g., hexane).
- The slurry is packed into a chromatography column.
- The crude product is dissolved in a minimal amount of a suitable solvent and adsorbed onto a small amount of silica gel.
- The solvent is evaporated, and the dry, adsorbed sample is loaded onto the top of the column.
- Elution is performed with a solvent system of increasing polarity, for example, a gradient of ethyl acetate in hexane.
- Fractions are collected and analyzed by TLC to identify those containing the pure product.
- The pure fractions are combined, and the solvent is removed under reduced pressure to yield purified **2-(Methylthio)ethanol**.^[7]

Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly effective method for the identification and quantification of **2-(Methylthio)ethanol**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for volatile sulfur compounds (e.g., DB-WAX or similar).
- Helium as the carrier gas.

Sample Preparation (General Protocol for Biological or Beverage Samples):

- For liquid samples, a headspace sampling technique is often employed.
- A known volume of the sample is placed in a headspace vial.
- An internal standard (e.g., n-propanol) is added for quantitative analysis.[8]
- The vial is sealed and heated to a specific temperature to allow volatile compounds to partition into the headspace.
- A sample of the headspace gas is injected into the GC-MS system.

GC-MS Parameters (Example):

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 40 °C, hold for 2 minutes, then ramp to 250 °C at a rate of 10 °C/min.
- Carrier Gas Flow Rate: 1 mL/min (Helium)
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Scan Range: m/z 35-350

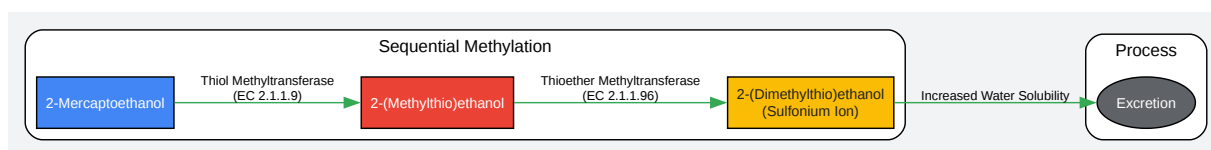
The resulting mass spectrum of **2-(Methylthio)ethanol** will show a characteristic fragmentation pattern that can be used for its unambiguous identification by comparison with a library spectrum.

Signaling Pathways and Logical Relationships

While **2-(Methylthio)ethanol** is not a primary signaling molecule in complex cellular pathways, it is involved in metabolic processes, particularly the detoxification of xenobiotics. One such pathway is the sequential methylation of 2-mercaptoethanol.

Metabolic Pathway of 2-Mercaptoethanol

In vivo, 2-mercaptoethanol can undergo sequential methylation. The first methylation, catalyzed by thiol methyltransferase, yields **2-(Methylthio)ethanol**. A subsequent methylation of the thioether by thioether methyltransferase results in the formation of a more water-soluble sulfonium ion, facilitating its excretion.[1]



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Caption: Sequential methylation of 2-mercaptoethanol.

Applications in Drug Development

The unique properties of **2-(Methylthio)ethanol** make it a molecule of interest in specific areas of drug development. Its thioether linkage can be exploited in the design of prodrugs or as a ligand in coordination chemistry. For instance, **2-(Methylthio)ethanol** has been utilized as a ligand in the synthesis of ruthenium-based photoactivated chemotherapy (PACT) agents.[9] In these complexes, the thioether ligand can be released upon light activation, leading to the formation of a cytotoxic species at the target site. This approach offers the potential for targeted cancer therapy with reduced side effects.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **2-(Methylthio)ethanol**, along with practical experimental protocols and an illustration of its role in a metabolic pathway. For researchers and professionals in drug development, a thorough understanding of these fundamental characteristics is crucial for harnessing the potential of this versatile molecule in various scientific applications.

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